

Losartan-d9: A Comprehensive Technical and Safety Guide

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Compound of Interest

Compound Name: Losartan-d9

Cat. No.: B3075470

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview and safety data for **Losartan-d9**, a deuterated analog of the angiotensin II receptor antagonist, Losartan. This guide is intended for professionals in research and drug development who utilize stable isotope-labeled compounds.

Chemical and Physical Properties

Losartan-d9 is a synthetic, deuterated form of Losartan, where nine hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable tool in pharmacokinetic studies and as an internal standard for quantitative analysis.

Property	Value	Citation(s)
Chemical Name	2-butyl-4-chloro-1-[[2'-(1H-tetrazol-5-yl)[1,1'-biphenyl]-4-yl]methyl]-1H-imidazole-5-methanol-d9	
CAS Number	1030937-18-8	[1][2][3]
Molecular Formula	C22H14D9ClN6O	[1][2][3]
Molecular Weight	431.97 g/mol	[2][3]
Appearance	White to off-white solid	[4]
Solubility	Freely soluble in water, soluble in alcohols.	[4][5]
Melting Point	183 - 185 °C (for non-deuterated Losartan potassium)	[4]

Safety and Hazard Information

The following safety information is based on the Safety Data Sheet for the non-deuterated form, Losartan potassium. The toxicological properties of **Losartan-d9** are expected to be very similar.

Hazard Identification

Hazard Statement	GHS Classification	Citation(s)
Harmful if swallowed.	Acute toxicity, oral (Category 4)	[6] [7]
May cause an allergic skin reaction.	Skin sensitization (Category 1)	[6] [7] [8]
Causes serious eye damage/irritation.	Serious eye damage/eye irritation (Category 1/2A)	[6] [7] [8]
May damage fertility or the unborn child.	Reproductive toxicity (Category 1B)	[6] [7] [8]
May cause harm to breast-fed children.	Effects on or via lactation	[6] [8]
May cause damage to organs through prolonged or repeated exposure.	Specific target organ toxicity, repeated exposure (Category 2)	[6] [7] [8]

Handling and Storage

Precautionary Statement	Guidance	Citation(s)
Prevention	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Do not breathe dust. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves, clothing, eye, and face protection.	[7][8][9]
Storage	Keep container tightly closed in a dry and well-ventilated place. Store locked up. Recommended to be stored refrigerated and under an inert atmosphere to maintain product quality.	[4][8]
Spill and Disposal	Sweep up or vacuum up spillage and collect in a suitable container for disposal. Avoid dispersal of dust in the air. Dispose of contents and container to an approved waste disposal plant.	[8][10]

Toxicological Data

The following toxicological data is for the non-deuterated form, Losartan potassium.

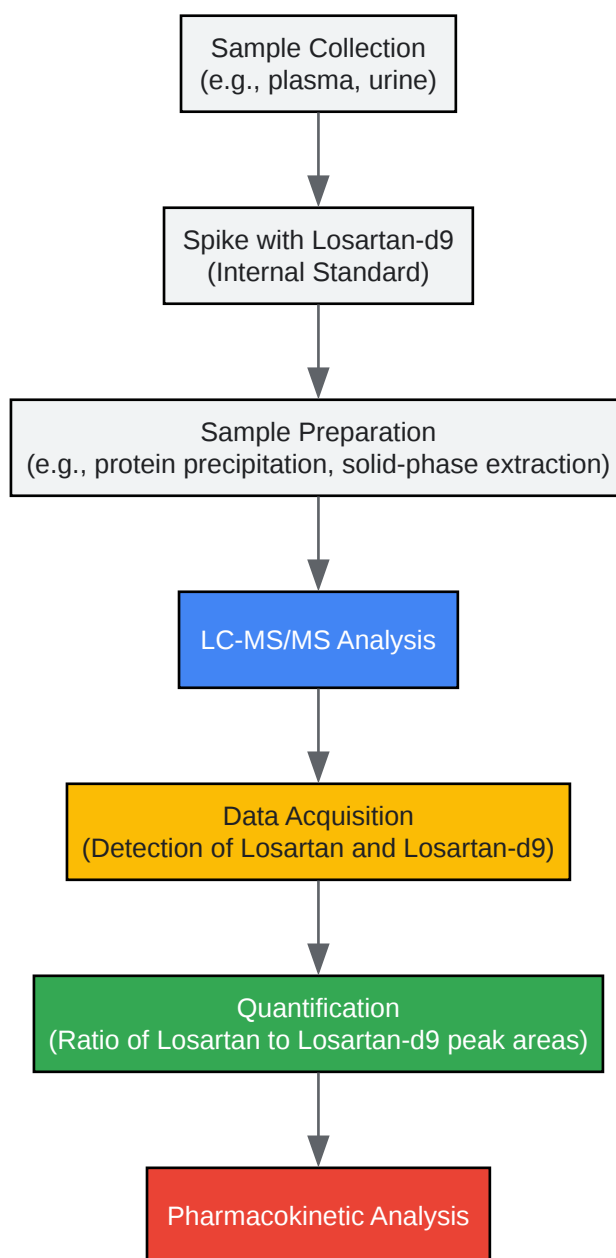
Toxicity Metric	Value	Species	Citation(s)
Oral LD50	2248 mg/kg	Male Rat	[11]
Oral LD50	1257 - 1590 mg/kg	Mouse	[9]

Experimental Protocols and Applications

Losartan-d9 is primarily used as an internal standard in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the quantification of Losartan in biological samples. Deuteration can sometimes alter the pharmacokinetic profile of a drug, which is a key consideration in its use in metabolic studies.^[2]^[12]

General Workflow for Quantification of Losartan using Losartan-d9

The following diagram illustrates a typical experimental workflow for using **Losartan-d9** as an internal standard.



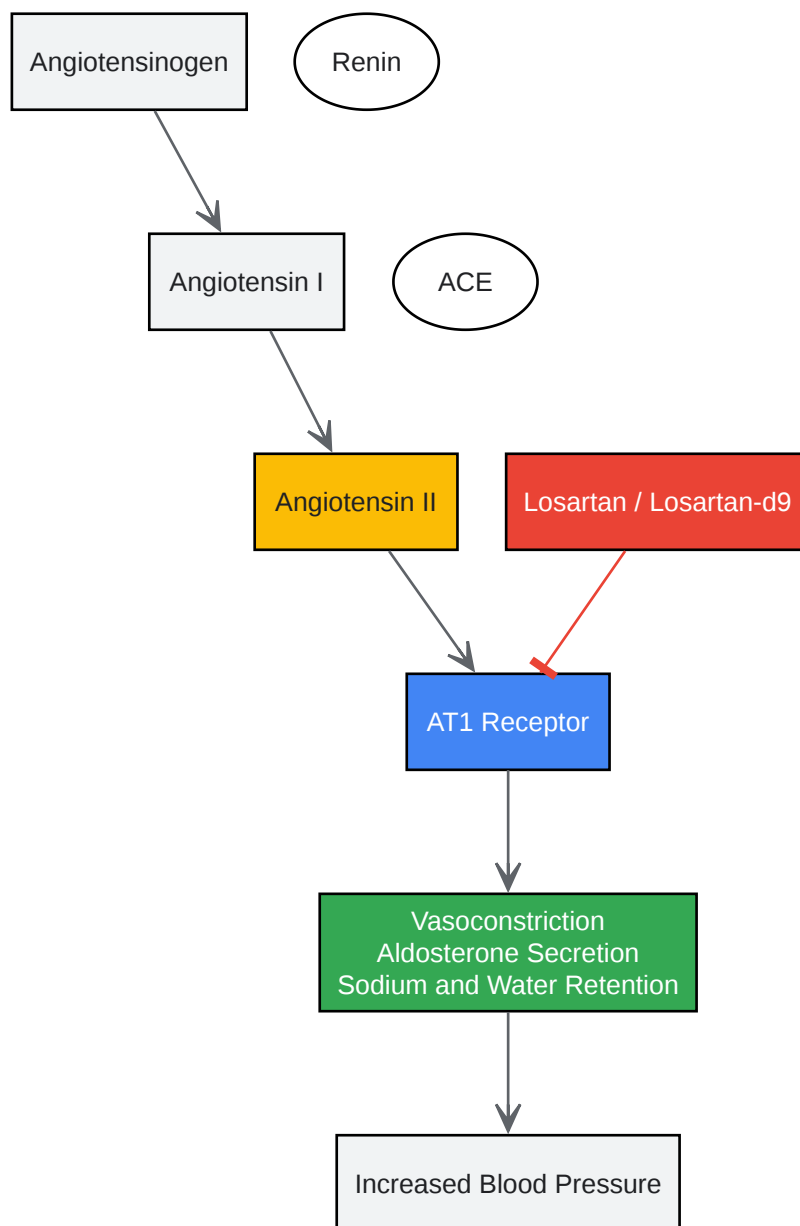
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Caption: Workflow for Losartan quantification using **Losartan-d9**.

Mechanism of Action: The Renin-Angiotensin System

Losartan is a selective, competitive antagonist of the angiotensin II receptor type 1 (AT1).^[13]
^[14] By blocking the AT1 receptor, Losartan inhibits the vasoconstrictive and aldosterone-

secreting effects of angiotensin II, leading to a decrease in blood pressure.[14][15] The diagram below illustrates the signaling pathway.



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Caption: Losartan's mechanism of action on the renin-angiotensin system.

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